

Adenine Nucleotides at a Glance

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Compound Focus: Adenosine Monophosphate

CAS No.: 61-19-8

Cat. No.: S517247

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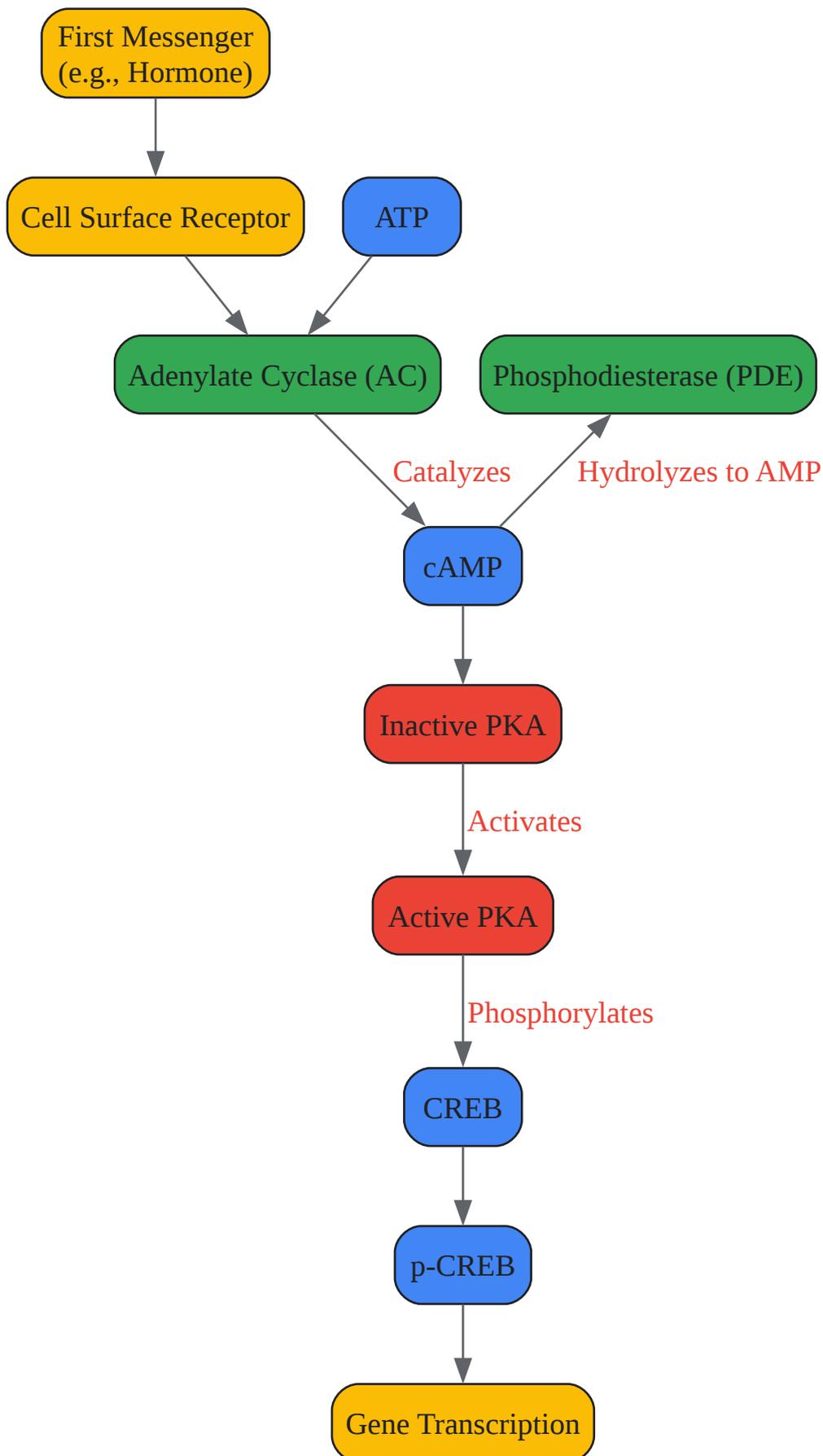
Feature	AMP (Adenosine Monophosphate)	ADP (Adenosine Diphosphate)	ATP (Adenosine Triphosphate)
Chemical Structure	Adenosine + 1 Phosphate group	Adenosine + 2 Phosphate groups	Adenosine + 3 Phosphate groups
Role in Energy Metabolism	Low-energy signal; indicates energy deficit [1]	Intermediate; converts to ATP or AMP via ATP hydrolysis [2]	Primary energy currency; hydrolysis releases energy for cellular work [2]
Primary Signaling Role	Allosteric activator of AMPK ; master regulator of catabolic pathways [1]	Extracellular signaling via P2Y receptors (e.g., on endothelial cells and platelets) [3]	Substrate for kinases; extracellular signaling via purinergic receptors; precursor for cAMP [4] [3]
Key Detecting Method	--	ADP-Glo Kinase Assay; Coupled enzyme assay with ADP-HK [5] [6]	Luminescent ATP detection assay (e.g., Abcam ab113849) [2]

Key Signaling Pathways

AMP, ADP, and ATP are central players in critical cellular signaling pathways that maintain energy balance.

1. The cAMP Signaling Pathway This pathway is a classic example of ATP's role as a signaling precursor. An extracellular first messenger (like a hormone) binds to a cell surface receptor, triggering the conversion of **ATP to cAMP** by the enzyme Adenylate Cyclase (AC). cAMP then acts as a second messenger, stimulating Protein Kinase A (PKA). Activated PKA moves into the nucleus and phosphorylates the transcription factor CREB, which then regulates the expression of target genes. This pathway influences cell growth, differentiation, and metabolism, and is a target for drug discovery [4].

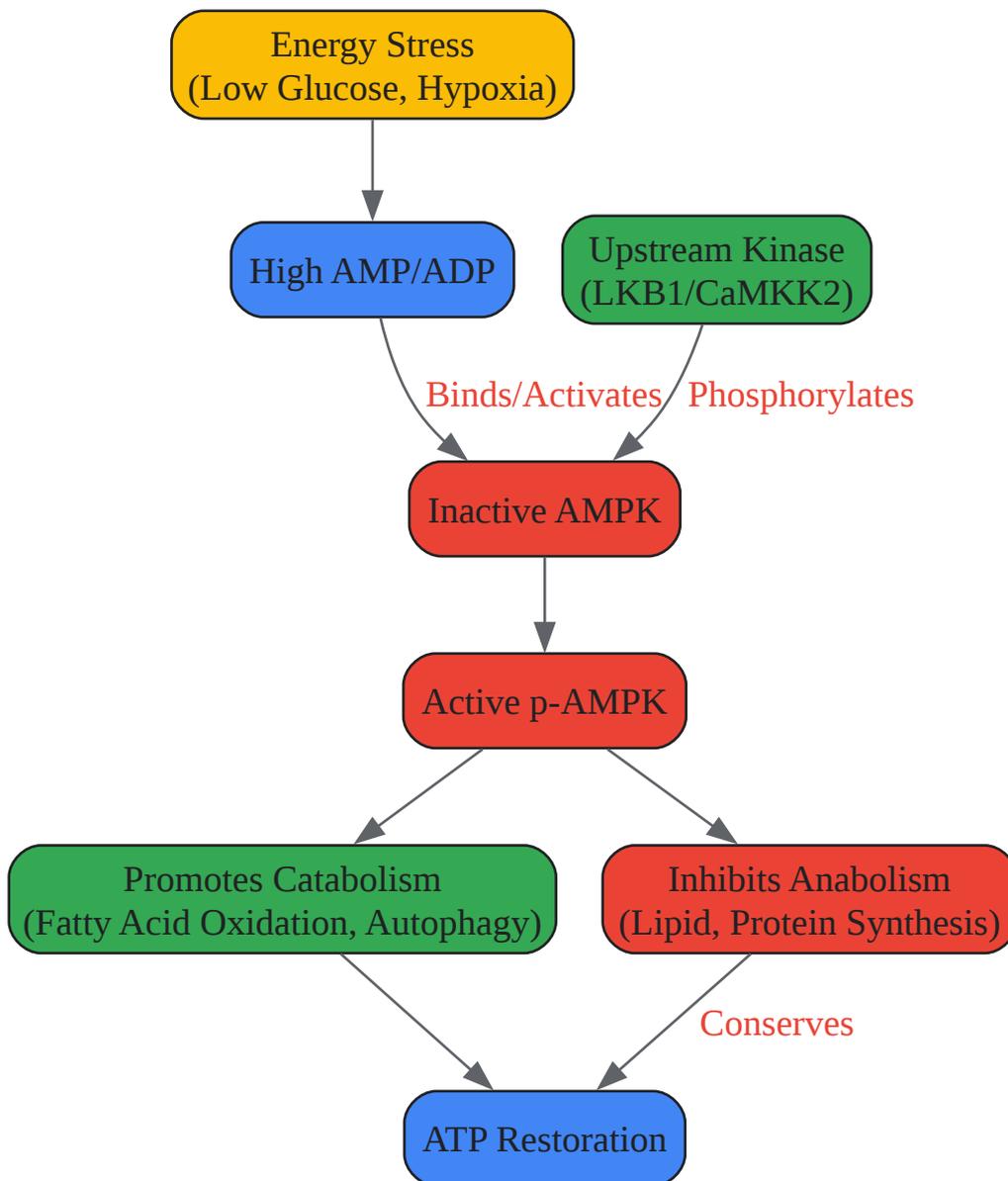
The diagram below illustrates this signal transduction process.



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2. The AMPK Signaling Pathway This pathway highlights the role of AMP as a critical energy sensor. When cellular energy is low, **AMP levels rise** and bind to the AMPK complex. ADP also contributes to AMPK activation during energy stress [7] [1]. This binding makes AMPK a better substrate for phosphorylation and activation by upstream kinases like LKB1. Activated AMPK then works to restore energy balance by promoting catabolic processes that generate ATP and inhibiting anabolic processes that consume ATP [1].

The diagram below summarizes the activation and function of AMPK.



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Experimental Detection Methods

Accurate measurement of these nucleotides is crucial for metabolic and signaling studies.

1. Detecting ATP with Luminescence Assays

- **Principle:** This is a high-throughput method to directly measure ATP concentration, which serves as a direct readout for cellular energy status. It is based on the use of a luciferase enzyme that produces light in the presence of ATP [2].
- **Protocol Summary:**
 - **Cell Seeding:** Seed cells in a white, flat-bottom 96-well plate for optimal luminescence reading.
 - **Treatment:** Apply the metabolic inhibitors or drugs of interest to the cells.
 - **Lysis and Detection:** Lyse the cells and add the luminescent ATP detection reagent. The luciferase reaction produces light proportional to the ATP concentration.
 - **Measurement:** Read the plate using a luminometer. Normalize the ATP levels to cell viability to calculate metabolic dependencies [2].

2. Detecting ADP with Coupled Enzyme Assays

- **Principle:** This continuous, kinetic assay couples ADP production to a spectrophotometrically detectable signal. It is ideal for studying the real-time activity of kinases and ATPases [6].
- **Protocol Summary:**
 - **Reaction Setup:** In a quartz cuvette, mix the kinase/ATPase enzyme with its substrate and ATP.
 - **Coupling System:** Include the key coupling enzymes: **ADP-specific hexokinase (ADP-HK)** and glucose-6-phosphate dehydrogenase (G6PDH), along with glucose and NAD⁺.
 - **Reaction Cascade:** The target enzyme produces ADP. ADP-HK uses this ADP to phosphorylate glucose. G6PDH then uses the resulting glucose-6-phosphate to reduce NAD⁺ to NADH.
 - **Detection:** The production of NADH is measured by the increase in absorbance at 340 nm over time. The rate of increase is directly proportional to the kinase/ATPase activity [6].

3. Detecting cAMP with Immunoassays

- **Principle:** The level of cAMP, a key second messenger derived from ATP, is often measured using competitive immunoassays like ELISA [4].
- **Protocol Summary:**
 - **Sample Preparation:** Lyse cells after treatment with relevant stimuli.

- **Competitive Binding:** The cAMP in the sample competes with a known amount of enzyme-labeled cAMP for binding sites on a plate coated with an anti-cAMP antibody.
- **Detection:** After washing, a substrate is added. The resulting color or light signal is inversely proportional to the amount of cAMP in the sample. More sample cAMP leads to a weaker signal [4].

Research and Development Insights

The interplay between these nucleotides is a central focus in drug development. The cAMP pathway is explored for therapies targeting cardiovascular, neuronal, and immune diseases [4]. AMPK is a promising target for treating type II diabetes, obesity, and cancer, with drugs like metformin known to activate it [1]. Recent research also uses advanced biosensors and systems biology models to better understand the complex dynamics of AMPK signaling [7] [8].

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